

A Researcher's Guide to the Receptor Selectivity of Galantide (M15)

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Compound of Interest

Compound Name: Galantide (M15)

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This guide provides a comprehensive analysis of the cross-reactivity profile of **Galantide (M15)**, a widely utilized chimeric peptide in neuroscience and endocrinology research. We will objectively compare its interaction with its primary targets, the galanin receptors, against its known off-target activities. This document is intended for researchers, scientists, and drug development professionals seeking to employ Galantide with a clear understanding of its molecular interaction landscape.

Introduction to Galantide (M15): Beyond the Bradykinin Misconception

Initially, it is crucial to clarify a common point of confusion. **Galantide (M15)** is not a bradykinin B2 receptor antagonist. Instead, it is a pioneering chimeric peptide developed as a high-affinity antagonist for galanin receptors.[1][2] It is structurally composed of the N-terminal fragment of galanin (1-13) linked to the C-terminal fragment of substance P (5-11).[1][2] This unique composition grants it high affinity for galanin receptors, where it was one of the first antagonists developed to probe the function of the galaninergic system.[1]

Galanin is a neuropeptide implicated in a wide array of physiological processes, including pain perception, cognition, and hormonal secretion.[3] It exerts its effects through three G protein-

coupled receptor (GPCR) subtypes: GALR1, GALR2, and GALR3. Understanding the selectivity of antagonists like Galantide is paramount for accurately interpreting experimental results.

Comparative Selectivity Profile of Galantide (M15)

The selectivity of a pharmacological tool is a critical determinant of its utility. While Galantide is a potent galanin receptor antagonist, its chimeric nature, incorporating a fragment of substance P, predisposes it to potential cross-reactivity with the substance P receptor (Neurokinin-1 or NK1). Below is a comparative summary of the binding affinities of Galantide and other common galanin receptor antagonists.

It is important to note that comprehensive, broad-panel off-target screening data for **Galantide (M15)** is not readily available in the public domain. Such screenings are crucial for a complete understanding of a compound's safety and selectivity profile.^{[4][5][6][7]} The data presented here is based on targeted studies.

Compound	Primary Target(s)	Ki/IC50/Kd at Primary Target(s)	Off-Target(s)	Ki/IC50/Kd at Off-Target(s)	Reference(s)
Galantide (M15)	Galanin Receptors	IC50 ~0.1 nM (rat brain membranes)	Substance P (NK1) Receptor	Kd ~40 nM	[1][2]
M35	Galanin Receptors	Kd = 0.1 nM; Ki = 0.11 nM (hGALR1), 2.0 nM (hGALR2)	Bradykinin B2 Receptor (by design, but functional cross-reactivity not well-documented as an antagonist)	Not reported as antagonist	[8]
M40	Galanin Receptors	Ki = 1.82 nM (GALR1), 5.1 nM (GALR2)	Weak partial agonist at GALR2 at >100 nM	Not applicable	[9][10]
SNAP-37889	Galanin Receptor 3 (GALR3)	Ki = 17.44 nM	GALR1, GALR2	Ki > 10,000 nM	[11]

Note: The reported affinity values can vary depending on the experimental conditions, tissue preparation, and radioligand used.

Signaling Pathways and Experimental Workflows

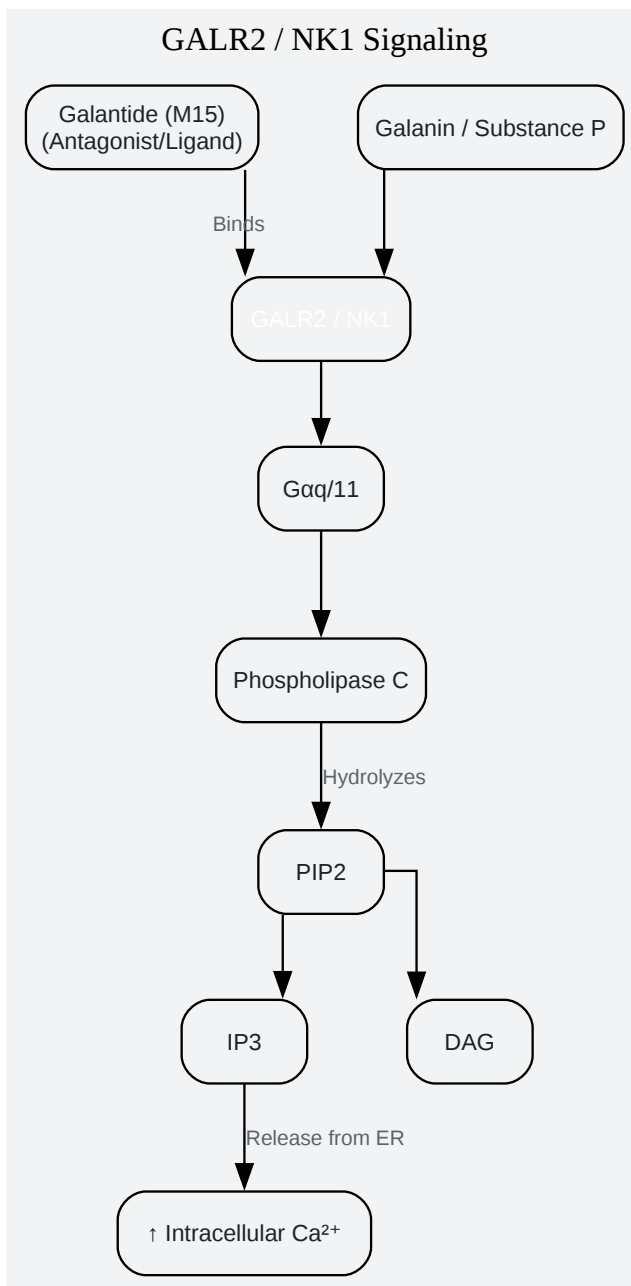
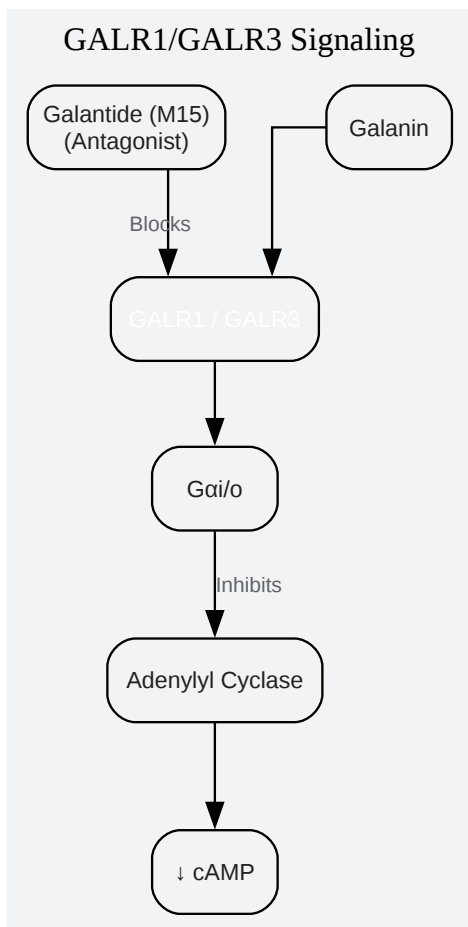
To experimentally validate the cross-reactivity profile of a ligand like Galantide, a series of binding and functional assays are employed. The choice of assay is dictated by the G-protein coupling of the receptor in question.

Galanin and Substance P Receptor Signaling

Galanin receptors exhibit differential G-protein coupling:

- GALR1 and GALR3 primarily couple to G α i/o, leading to the inhibition of adenylyl cyclase and a decrease in cyclic AMP (cAMP).
- GALR2 is known to couple to G α q/11, which activates the phospholipase C (PLC) pathway, resulting in the production of inositol phosphates (IPs) and subsequent mobilization of intracellular calcium.

The Substance P (NK1) receptor is a canonical G α q/11-coupled receptor, and its activation also leads to inositol phosphate production and calcium mobilization.

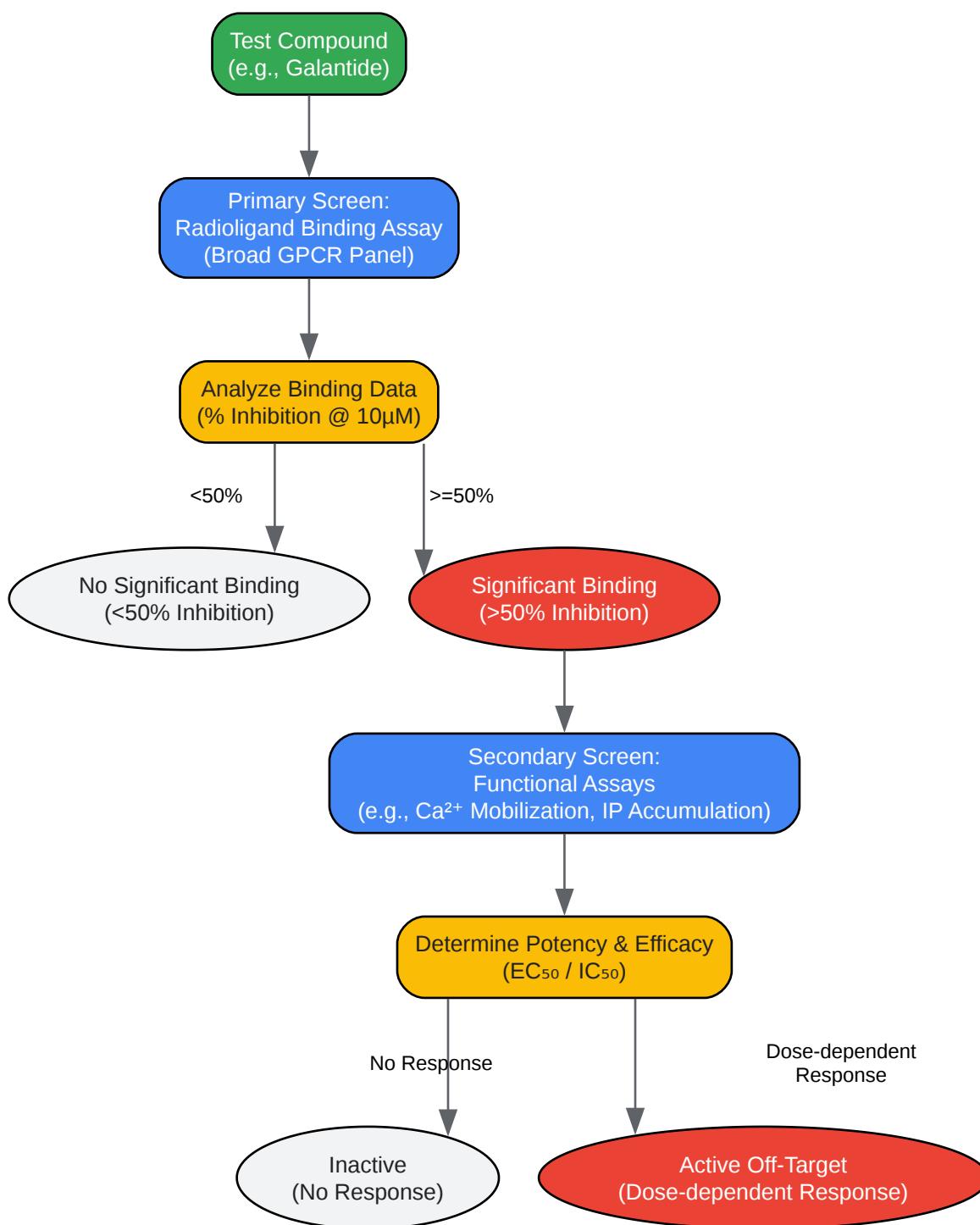


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Galanin and Substance P Receptor Signaling Pathways

Experimental Workflow for Assessing Cross-Reactivity

A systematic approach is essential to characterize the selectivity of a compound. The following workflow outlines the key experimental stages.



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Workflow for Assessing GPCR Cross-Reactivity

Experimental Protocols

Here, we provide detailed methodologies for key assays used to determine receptor cross-reactivity.

Radioligand Binding Assay

This assay directly measures the affinity of a test compound for a receptor by quantifying its ability to displace a radiolabeled ligand.

Principle: A radiolabeled ligand with high specificity for the target receptor is incubated with cell membranes expressing the receptor. The test compound's ability to compete with the radioligand for the binding site is measured, allowing for the determination of its inhibitory constant (K_i).

Abbreviated Protocol:

- **Membrane Preparation:** Prepare membranes from cells overexpressing the galanin or NK1 receptors.
- **Assay Setup:** In a 96-well plate, add cell membranes, a fixed concentration of a suitable radioligand (e.g., [125 I]Galanin or [3 H]Substance P), and serial dilutions of Galantide.
- **Incubation:** Incubate the plate to allow the binding to reach equilibrium.
- **Separation:** Separate bound from unbound radioligand via rapid filtration through a filter mat.
- **Detection:** Quantify the radioactivity retained on the filter using a scintillation counter.
- **Data Analysis:** Calculate the percentage of inhibition of specific binding and determine the IC_{50} value using non-linear regression. Convert the IC_{50} to a K_i value using the Cheng-Prusoff equation.^{[7][8]}

Calcium Mobilization Assay

This functional assay is ideal for Gq/11-coupled receptors like GALR2 and NK1.

Principle: Cells expressing the receptor of interest are loaded with a calcium-sensitive fluorescent dye. Upon receptor activation by an agonist, intracellular calcium levels rise, leading to an increase in fluorescence intensity. An antagonist will inhibit this agonist-induced fluorescence increase.

Abbreviated Protocol:

- **Cell Culture:** Plate cells expressing GALR2 or NK1 in a black, clear-bottom 96-well plate.
- **Dye Loading:** Load the cells with a calcium-sensitive dye (e.g., Fluo-4 AM) in a suitable buffer.
- **Compound Addition:** Add varying concentrations of Galantide (for antagonist mode) followed by a fixed concentration of the cognate agonist (galanin or substance P).
- **Fluorescence Reading:** Measure the fluorescence intensity over time using a plate reader equipped for kinetic reading (e.g., a FLIPR or FlexStation).[\[4\]](#)[\[10\]](#)[\[12\]](#)[\[13\]](#)
- **Data Analysis:** Plot the agonist-induced calcium response against the concentration of Galantide to determine the IC50 value.

Inositol Phosphate (IP) Accumulation Assay

This assay also measures the activation of the Gαq/11 pathway and serves as a robust alternative or confirmation to the calcium mobilization assay.

Principle: Activation of Gαq/11-coupled receptors leads to the production of inositol phosphates. The accumulation of a stable metabolite, inositol monophosphate (IP1), is measured, often in the presence of LiCl to inhibit its further degradation.[\[9\]](#)[\[14\]](#)

Abbreviated Protocol:

- **Cell Culture and Labeling:** Culture cells expressing GALR2 or NK1. For radioactive assays, label the cells with [³H]myo-inositol. For non-radioactive methods, this step is omitted.
- **Stimulation:** Pre-incubate the cells with LiCl, then add varying concentrations of Galantide followed by a fixed concentration of the agonist.

- Lysis and IP1 Measurement: Lyse the cells and measure the accumulated IP1. This is commonly done using a competitive immunoassay with Homogeneous Time-Resolved Fluorescence (HTRF) technology.[\[9\]](#)
- Data Analysis: Generate a dose-response curve by plotting the IP1 concentration against the antagonist concentration to determine the IC50.

Conclusion and Recommendations

Galantide (M15) remains a valuable tool for investigating the galaninergic system due to its high affinity for galanin receptors. However, researchers must be cognizant of its cross-reactivity with the substance P (NK1) receptor, particularly at higher concentrations. The data indicates a significant window of selectivity, but appropriate control experiments are essential for unambiguous interpretation of results. When studying phenomena where both galanin and substance P systems are implicated, the use of more selective antagonists, such as the GALR3-specific SNAP-37889 for targeted galanin subtype investigation, or highly selective NK1 antagonists, should be considered to complement studies with Galantide. The lack of a comprehensive public off-target profile for Galantide underscores the need for researchers to perform their own validation experiments, especially when exploring novel biological systems.

References

- Eurofins-Cerep. (2023). In Vitro Safety Pharmacology Profiling. Available at: [\[Link\]](#)
- Bartfai, T., Bedecs, K., Land, T., Langel, Ü., Bertorelli, R., Girotti, P., Consolo, S., Xu, X. J., Wiesenfeld-Hallin, Z., Nilsson, S., Pieribone, V. A., & Hökfelt, T. (1991). M-15: high-affinity chimeric peptide that blocks the neuronal actions of galanin in the hippocampus, locus coeruleus, and spinal cord. *Proceedings of the National Academy of Sciences of the United States of America*, 88(23), 10961–10965. Available at: [\[Link\]](#)
- Springer Nature Experiments. (n.d.). Ca²⁺ Mobilization Assays in GPCR Drug Discovery. Available at: [\[Link\]](#)
- Swanson, L., et al. (2005). Anxiolytic- and antidepressant-like profiles of the galanin-3 receptor (Gal3) antagonists SNAP 37889 and SNAP 398299. *Proceedings of the National Academy of Sciences*, 102(48), 17489-17494. Available at: [\[Link\]](#)

- Al-Hosayni, M., et al. (2019). Characterization of G Protein-coupled Receptors by a Fluorescence-based Calcium Mobilization Assay. *Journal of Visualized Experiments*, (146), e59373. Available at: [\[Link\]](#)
- Kilian, K., et al. (2012). A FLIPR Assay for Evaluating Agonists and Antagonists of GPCR Heterodimers. In *Methods in Molecular Biology* (Vol. 897, pp. 123-132). Humana Press. Available at: [\[Link\]](#)
- Lang, R., et al. (2015). Galanin Receptors and Ligands. *Frontiers in Endocrinology*, 6, 146. Available at: [\[Link\]](#)
- MDPI. (2026). Galanin Receptors in the Central Nervous System: Exploring Ligand Interactions, Signal Transduction, and Potential Clinical Implications. *International Journal of Molecular Sciences*, 27(5), 2345. Available at: [\[Link\]](#)
- Bartfai, T., et al. (1991). M-15: high-affinity chimeric peptide that blocks the neuronal actions of galanin in the hippocampus, locus coeruleus, and spinal cord. *Proceedings of the National Academy of Sciences*, 88(23), 10961-10965. Available at: [\[Link\]](#)
- Liu, H. X., & Hökfelt, T. (2002). The role of galanin in health and disease. *Pharmacological reviews*, 54(3), 395-424. Available at: [\[Link\]](#)
- Lindskog, S., Ahrén, B., Land, T., Langel, Ü., & Bartfai, T. (1992). The novel high-affinity antagonist, galantide, blocks the galanin-mediated inhibition of glucose-induced insulin secretion. *European journal of pharmacology*, 210(2), 183–188. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). IP-3/IP-1 Assays. In *Assay Guidance Manual*. Available at: [\[Link\]](#)
- Reaction Biology. (n.d.). Safety and Off-Target Drug Screening Services. Available at: [\[Link\]](#)
- Gifford Bioscience. (n.d.). Data Sheet Radioligand Binding Assay Protocols. Available at: [\[Link\]](#)
- Hobson, L. A., et al. (2003). The galanin antagonist M35 has intrinsic agonistic activity in the dorsal root ganglion. *Neuroreport*, 14(12), 1649-1652. Available at: [\[Link\]](#)

- Zagainov, I. V., et al. (2000). Antisecretory effects of galanin and its putative antagonists M15, M35 and C7 in the rat stomach. *Regulatory peptides*, 86(1-3), 23-29. Available at: [\[Link\]](#)
- ACS Publications. (2025). Development of a HiBiT Peptide-Based NanoBRET Ligand Binding Assay for Galanin Receptor 1 in Live Cells. *ACS Chemical Biology*. Available at: [\[Link\]](#)
- BindingDB. (n.d.). BDBM85073 CAS_3043476::**Galantide (M15)**::NSC_3043476. Available at: [\[Link\]](#)
- Crawley, J. N., et al. (1993). Galanin receptor antagonists M40 and C7 block galanin-induced feeding. *Brain research*, 600(2), 268-272. Available at: [\[Link\]](#)
- Springer Nature Experiments. (n.d.). Radioligand Binding Studies. Available at: [\[Link\]](#)
- McDonald, M. P., et al. (1996). Galanin receptor antagonist M40 blocks galanin-induced choice accuracy deficits on a delayed-nonmatching-to-position task. *Behavioral neuroscience*, 110(5), 1025-1032. Available at: [\[Link\]](#)
- Varga, G., et al. (2001). Effects of putative galanin antagonists M35 and C7 on rat exocrine pancreas. *Regulatory peptides*, 97(2-3), 105-110. Available at: [\[Link\]](#)
- Wynick, D., et al. (1993). Characterization of a high-affinity galanin receptor in the rat anterior pituitary: absence of biological effect and reduced membrane binding of the antagonist M15 differentiate it from the brain/gut receptor. *Molecular and cellular endocrinology*, 91(1-2), 129-135. Available at: [\[Link\]](#)
- ResearchGate. (2025). Analysis of Galanin and the Galanin Antagonist M40 on Delayed Non-Matching-to-Position Performance in Rats Lesioned With the Cholinergic Immunotoxin IgG-Saporin. Available at: [\[Link\]](#)
- Laukkanen, J., et al. (2011). Galanin receptor antagonist m35 but not m40 or c7 ameliorates cerulein-induced acute pancreatitis in mice. *Pancreas*, 40(1), 127-133. Available at: [\[Link\]](#)
- Swanson, C. J., et al. (2005). Anxiolytic- and antidepressant-like profiles of the galanin-3 receptor (Gal3) antagonists SNAP 37889 and SNAP 398299. *Proceedings of the National*

Academy of Sciences of the United States of America, 102(48), 17489–17494. Available at: [\[Link\]](#)

- Dong, M., et al. (2012). Mapping Substance P Binding Sites on the Neurokinin-1 Receptor Using Genetic Incorporation of a Photoreactive Amino Acid. *Journal of Biological Chemistry*, 287(11), 8378-8389. Available at: [\[Link\]](#)
- Gabriel, S. M., et al. (1993). The galanin antagonist, M-15, inhibits growth hormone release in rats. *Peptides*, 14(4), 869-872. Available at: [\[Link\]](#)
- ETH Library. (n.d.). Human substance P receptor binding mode of the antagonist drug aprepitant by NMR and crystallography. Available at: [\[Link\]](#)
- bioRxiv. (2021). Isolation and characterization of a highly specific monoclonal antibody targeting the botulinum neurotoxin type E exposed SNAP-25 neoepitope. Available at: [\[Link\]](#)
- Patsnap Synapse. (2024). What are galanin receptor antagonists and how do they work?. Available at: [\[Link\]](#)
- ETH Library. (n.d.). Human substance P receptor binding mode of the antagonist drug aprepitant by NMR and crystallography. Available at: [\[Link\]](#)

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Sources

- 1. M-15: high-affinity chimeric peptide that blocks the neuronal actions of galanin in the hippocampus, locus coeruleus, and spinal cord - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. The novel high-affinity antagonist, galantide, blocks the galanin-mediated inhibition of glucose-induced insulin secretion - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. mdpi.com [mdpi.com]
- 4. reactionbiology.com [reactionbiology.com]

- 5. wuxibiology.com [wuxibiology.com]
- 6. Safety screening in early drug discovery: An optimized assay panel - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. medchemexpress.com [medchemexpress.com]
- 8. rndsystems.com [rndsystems.com]
- 9. M40 | Galanin Receptors | Tocris Bioscience [tocris.com]
- 10. Analysis of galanin and the galanin antagonist M40 on delayed non-matching-to-position performance in rats lesioned with the cholinergic immunotoxin 192 IgG-saporin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. Galanin receptor antagonist M40 blocks galanin-induced choice accuracy deficits on a delayed-nonmatching-to-position task - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Pharmacological and biochemical characterization of a recombinant human galanin GALR1 receptor: agonist character of chimeric galanin peptides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. medchemexpress.com [medchemexpress.com]
- 14. Effect of M35, a neuropeptide galanin antagonist on glucose uptake translated by glucose transporter 4 in trained rat skeletal muscle - PubMed [pubmed.ncbi.nlm.nih.gov]
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